

Personal protective equipment for handling Tris(dibenylideneacetone)dipalladium- chloroform

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Compound of Interest

Compound Name: *Tris(dibenylideneacetone)dipalladium-chloroform*

Cat. No.: B152536

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Essential Safety and Handling Guide for Tris(dibenylideneacetone)dipalladium-chloroform

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Tris(dibenylideneacetone)dipalladium-chloroform** ($\text{Pd}_2(\text{dba})_3 \cdot \text{CHCl}_3$), a common catalyst in organic synthesis. Adherence to these procedures is vital for ensuring personnel safety and regulatory compliance.

Immediate Safety and Hazard Information

Tris(dibenylideneacetone)dipalladium-chloroform is a hazardous substance that requires careful handling. It is harmful if swallowed, causes skin irritation, and is suspected of causing cancer.^{[1][2][3]} The chloroform adduct adds specific hazards related to chloroform, which is a suspected carcinogen and can cause damage to the liver, kidneys, and central nervous system.^{[1][4][5][6]}

Key Hazards:

- Acute Toxicity (Oral): Harmful if swallowed.^{[1][2][3]}

- Skin Irritation: Causes skin irritation.[1][2][3]
- Carcinogenicity: Suspected of causing cancer.[1][2][3]
- Organ Toxicity: Chloroform is toxic to the liver, kidneys, and central nervous system.[1][4][5][6]
- Air and Moisture Sensitive: The palladium complex can be sensitive to air and moisture.[3]

Quantitative Data Summary

Property	Value	Reference
CAS Number	52522-40-4	[3]
Molecular Formula	C52H42Cl3O3Pd2	[2]
Molecular Weight	1035.1 g/mol	[2]
Appearance	Purple to black crystalline powder	[2]
Melting Point	131-135 °C	[3]
Chloroform PEL (OSHA)	50 ppm (ceiling)	[6]
Chloroform TLV (ACGIH)	10 ppm (8-hour TWA)	[6]
Chloroform REL (NIOSH)	2 ppm (60-minute STEL)	[6]

Operational Plan: Step-by-Step Handling Procedures

This protocol outlines the necessary steps for safely handling **Tris(dibenylideneacetone)dipalladium-chloroform** in a laboratory setting.

1. Preparation and Engineering Controls:

- Work Area: All manipulations must be performed in a certified chemical fume hood to minimize inhalation exposure.[4][5][6]

- **Inert Atmosphere:** Due to potential air sensitivity, handle the solid catalyst under an inert atmosphere (e.g., in a glovebox or using Schlenk techniques) when possible.[7]
- **Ventilation:** Ensure adequate ventilation to control exposure to chloroform vapors.[4][5][6]
- **Emergency Equipment:** Confirm the location and functionality of the nearest emergency shower and eyewash station.[6]

2. Personal Protective Equipment (PPE):

- **Hand Protection:** Wear chemically resistant gloves. Given the presence of chloroform, double-gloving with nitrile gloves or using Viton or polyvinyl alcohol (PVA) gloves is recommended.[1][6] Inspect gloves for any signs of degradation before and during use.
- **Eye Protection:** Chemical safety goggles are mandatory. A face shield should be worn when there is a splash hazard.[6][8]
- **Body Protection:** A flame-resistant lab coat, long pants, and closed-toe shoes are required to prevent skin exposure.[8][9]

3. Weighing and Transfer:

- **Avoid Dust Formation:** Handle the solid material carefully to avoid generating dust.[8]
- **Weighing:** Weigh the catalyst in the fume hood or a glovebox.
- **Transfer:** Use a spatula or other appropriate tool to transfer the solid. If transferring to a reaction vessel, do so under a flow of inert gas if the reaction is air-sensitive.

4. In Case of Exposure:

- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes and remove contaminated clothing.[2] Seek medical attention if irritation persists. [2]
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[2] Seek immediate medical attention.[2]

- Inhalation: Move the individual to fresh air.[\[2\]](#) If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[2\]](#)

Disposal Plan: Step-by-Step Procedures

Proper disposal of **Tris(dibenzylideneacetone)dipalladium-chloroform** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:

- Solid Waste:

- Place excess or expired **Tris(dibenzylideneacetone)dipalladium-chloroform** in a clearly labeled, sealed container for hazardous solid waste.
- Contaminated materials such as gloves, weighing paper, and paper towels must also be collected in a designated, sealed hazardous waste container.[\[8\]](#)

- Liquid Waste:

- Reaction mixtures containing the palladium catalyst should be collected in a designated hazardous waste container for halogenated organic solvents.
- Do not mix with other waste streams.

- Empty Containers: Empty containers that held the catalyst must be treated as hazardous waste and disposed of accordingly.

2. Spill Cleanup:

- Small Spills:

- Ensure proper PPE is worn.
- Cover the spill with an absorbent, non-reactive material like vermiculite or sand.

- Carefully sweep or scoop the absorbed material into a designated hazardous waste container.
- Clean the spill area with soap and water, and collect the cleaning materials as hazardous waste.[\[1\]](#)

• Large Spills:

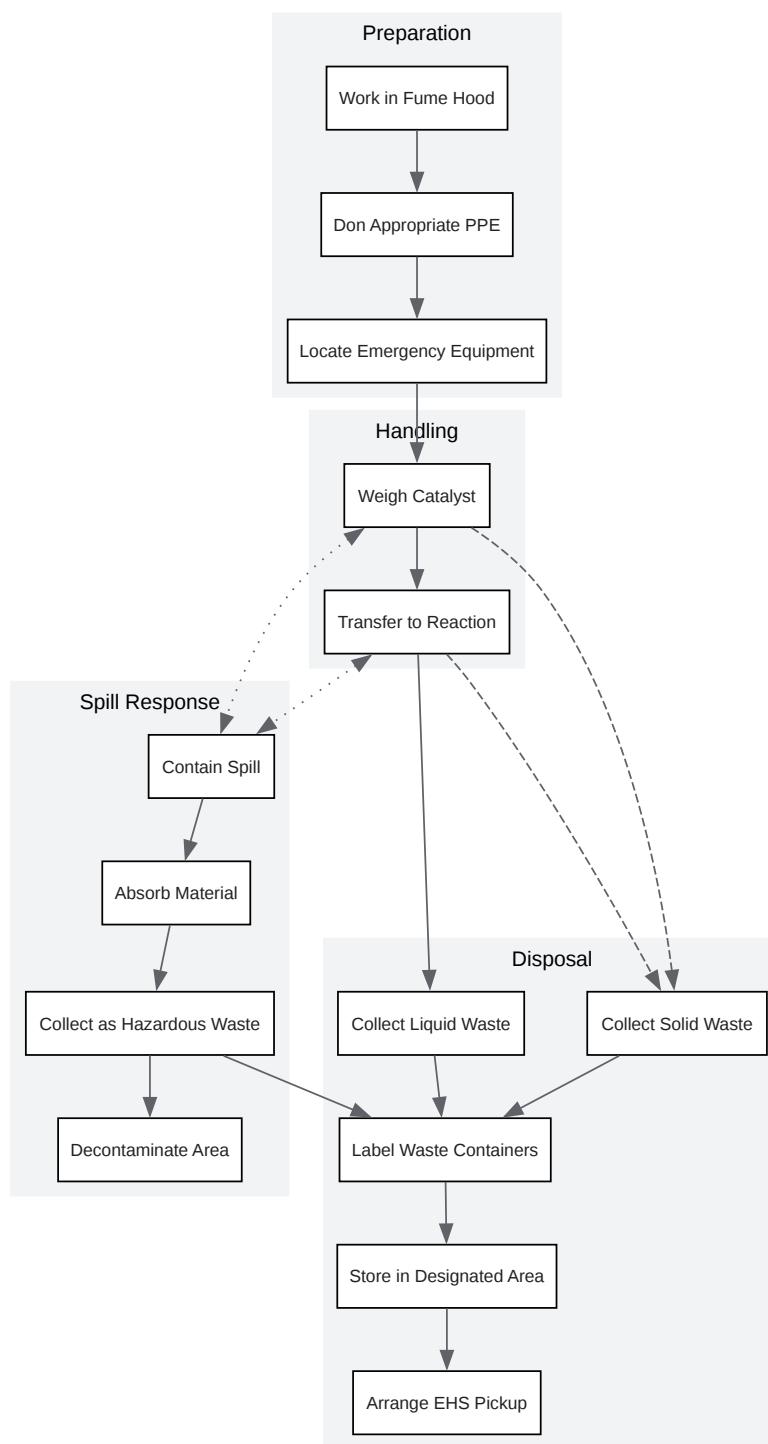
- Evacuate the immediate area.
- Alert your institution's Environmental Health and Safety (EHS) department and follow their emergency procedures.
- Prevent the spill from entering drains.

3. Final Disposal:

- All waste containers must be clearly labeled with their contents.
- Store waste in a designated satellite accumulation area that is secure and well-ventilated.[\[8\]](#)
- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.[\[8\]](#) Palladium-containing waste may be eligible for recycling or recovery programs.[\[10\]](#)[\[11\]](#)

Experimental Workflow Visualization

Safe Handling and Disposal Workflow for Tris(dibenzylideneacetone)dipalladium-chloroform

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Caption: Workflow for the safe handling and disposal of
Tris(dibenylideneacetone)dipalladium-chloroform.

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References

- 1. research.uga.edu [research.uga.edu]
- 2. lobachemie.com [lobachemie.com]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 5. scribd.com [scribd.com]
- 6. Article - Standard Operating Procedure... [policies.unc.edu]
- 7. honrel.com [honrel.com]
- 8. benchchem.com [benchchem.com]
- 9. rtong.people.ust.hk [rtong.people.ust.hk]
- 10. Palladium Waste - London Chemicals & Resources Limited [lcrl.net]
- 11. proplate.com [proplate.com]
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